

"oleyl alcohol molecular weight and formula"

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Compound of Interest

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An In-Depth Technical Guide to **Oleyl Alcohol**: Molecular Characteristics, Analysis, and Pharmaceutical Applications

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **oleyl alcohol**, tailored for researchers, scientists, and professionals in drug development. We will delve into its core molecular attributes, outline robust analytical methodologies for its characterization, and explore its functional roles and applications within the pharmaceutical sciences.

Fundamental Molecular and Physicochemical Profile

Oleyl alcohol, systematically named (Z)-octadec-9-en-1-ol, is a long-chain unsaturated fatty alcohol.^{[1][2]} Its 18-carbon backbone features a single cis-configured double bond between the ninth and tenth carbon atoms, which imparts significant physicochemical properties distinct from its saturated counterpart, stearyl alcohol.^[3] This unsaturation results in a bent molecular structure, contributing to its liquid state at room temperature and its unique surfactant and emollient characteristics.^{[3][4]}

The fundamental identifiers for **oleyl alcohol** are its molecular formula and molecular weight, which are foundational for all stoichiometric and quantitative analyses.

- Molecular Formula: $C_{18}H_{36}O$ ^{[1][2][5][6]}
- Condensed Structural Formula: $CH_3(CH_2)_7CH=CH(CH_2)_8OH$ ^{[2][3]}

- Molecular Weight: 268.485 g/mol [2][5] (often cited as 268.5 g/mol [1][4])

Below is a visualization of the **oleyl alcohol** molecule, highlighting its key structural features.

Caption: Molecular structure of (Z)-octadec-9-en-1-ol (**Oleyl Alcohol**).

Physicochemical Properties

The physical properties of **oleyl alcohol** are critical for its application in formulations, dictating its behavior as a solvent, emulsifier, or viscosity modifier.

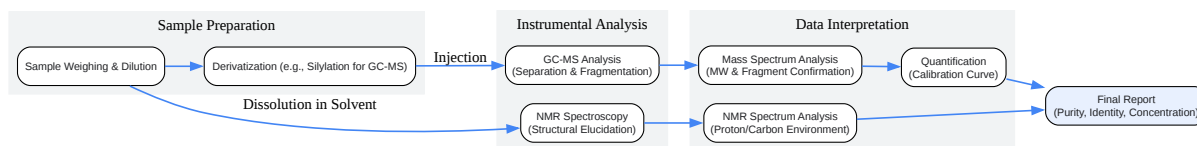
Property	Value	Source(s)
Appearance	Colorless to pale yellow, oily liquid	[1][3][7]
Molecular Weight	268.485 g/mol	[2][5]
Density	0.849 g/mL at 20-25 °C	[1][4][7]
Melting Point	13 to 19 °C (Range)	[1][2][4]
Boiling Point	~330 to 360 °C (at 760 mmHg)	[1][2]
Solubility	Insoluble in water; Soluble in alcohol and ether	[1][4][7]
Refractive Index	~1.458-1.460 (at 20-27.5 °C)	[1]

Analytical Characterization and Quality Control

Accurate determination of molecular weight and confirmation of the chemical structure are paramount for quality control and research purposes. A multi-technique approach is typically employed for comprehensive characterization.

Workflow for Analytical Characterization

The following diagram illustrates a standard workflow for the identification and quantification of **oleyl alcohol** in a sample.



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Caption: Standard workflow for the analytical characterization of **oleyl alcohol**.

Mass Spectrometry (MS)

Mass spectrometry is a cornerstone technique for determining the molecular weight and confirming the identity of **oleyl alcohol**.

- Causality of Technique Choice: Due to the low volatility of long-chain alcohols, Gas Chromatography-Mass Spectrometry (GC-MS) is the preferred method.[8] However, this requires a derivatization step to convert the polar hydroxyl group into a more volatile and thermally stable form, preventing peak tailing and improving chromatographic separation.[8]
- Experimental Protocol: GC-MS with Silylation
 - Standard Preparation: Accurately weigh ~1.0 mg of **oleyl alcohol** reference standard into a 2 mL autosampler vial.
 - Sample Preparation: Prepare the unknown sample in the same manner. If in a complex matrix, perform a liquid-liquid extraction into a non-polar solvent like hexane.
 - Derivatization: Add 100 μ L of a silylating agent, such as N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA), to the dried sample/standard.[8] Cap the vial and heat at 60-70 $^{\circ}$ C for 30 minutes to ensure complete reaction.
 - GC-MS Injection: Inject 1 μ L of the derivatized sample into the GC-MS system.

- Analysis: The mass spectrometer, typically using electron ionization (EI), will fragment the derivatized molecule. While the molecular ion of the TMS-ether may be visible, the fragmentation pattern is highly characteristic and can be compared against a spectral library for definitive identification.^[8] Chemical ionization (CI) is a softer technique that can be used to more clearly determine the molecular ion and thus the molecular weight.^[9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is unparalleled for elucidating the precise molecular structure, including the position and stereochemistry of the double bond.

- Causality of Technique Choice: While MS provides molecular weight, ¹H NMR and ¹³C NMR provide definitive structural information. ¹H NMR confirms the presence of key functional groups (hydroxyl proton, olefinic protons, allylic protons, and aliphatic chain protons) and their connectivity.^{[10][11]}
- Key ¹H NMR Spectral Features for **Oleyl Alcohol**:
 - Olefinic Protons (-CH=CH-): A characteristic multiplet appears around 5.35 ppm. The coupling constants can confirm the cis (Z) configuration.^[10]
 - Hydroxymethyl Protons (-CH₂OH): A triplet is observed around 3.65 ppm, corresponding to the two protons on the carbon atom bonded to the hydroxyl group.^[10]
 - Allylic Protons (=CH-CH₂-): Multiplets around 2.0 ppm are indicative of the protons on the carbons adjacent to the double bond.
 - Aliphatic Chain Protons (-(CH₂)_n-): A large, broad signal appears between 1.2-1.4 ppm.
 - Terminal Methyl Proton (-CH₃): A triplet is found at approximately 0.88 ppm.^[12]

Applications in Drug Development and Formulation

Oleyl alcohol's amphiphilic nature and safety profile make it a valuable excipient in pharmaceutical formulations, particularly for topical and transdermal drug delivery.^[6]

- Emollient and Emulsion Stabilizer: In creams and lotions, it acts as an emollient, providing a smooth, soft appearance to the skin.^[3] Its surfactant properties help stabilize emulsions,

preventing the separation of oil and water phases.[3]

- **Skin Penetration Enhancer:** This is a critical role in drug development. **Oleyl alcohol** can reversibly fluidize the lipids of the stratum corneum, the primary barrier of the skin.[13] This mechanism facilitates the permeation of active pharmaceutical ingredients (APIs) through the skin into deeper tissues or the systemic circulation.[3][13] Studies have shown it can create a drug reservoir within the skin, allowing for sustained release.[13]
- **Nonionic Surfactant and Solvent:** It is used as a nonionic surfactant and solvent in various formulations. It has also been explored in aerosol formulations and as a carrier for delivering medications to mucous membranes.[2][6]

Safety and Handling

For laboratory and manufacturing purposes, an understanding of the safety profile is essential.

- **General Toxicity:** **Oleyl alcohol** is generally regarded as a nontoxic and nonirritant material at the concentrations typically used in topical pharmaceutical and cosmetic products.[6][7][14] Acute oral toxicity studies in animals show a very low order of toxicity.[6][14]
- **Skin Irritation and Sensitization:** In its undiluted form, it is classified as a skin irritant.[15][16] While uncommon, allergic contact dermatitis due to **oleyl alcohol** has been reported in susceptible individuals, particularly in patients using topical medicaments.[6]
- **Handling and Storage:** Personal protective equipment (PPE), including safety glasses and chemical-resistant gloves, should be worn when handling the pure substance.[16][17] It is a combustible liquid and should be stored away from strong acids and oxidizing agents in a cool, dry place, often in a freezer for long-term stability.[7][16]

Conclusion

Oleyl alcohol is a well-characterized unsaturated fatty alcohol with a molecular formula of $C_{18}H_{36}O$ and a molecular weight of 268.485 g/mol. Its identity, purity, and structure are reliably determined through a combination of chromatographic and spectroscopic techniques, primarily GC-MS and NMR. The unique properties conferred by its long, unsaturated carbon chain make it an indispensable excipient in the pharmaceutical industry, where it functions as an effective emollient, emulsion stabilizer, and, most critically, a penetration enhancer for transdermal drug

delivery systems. A thorough understanding of its molecular characteristics and analytical validation is fundamental to leveraging its full potential in advanced drug formulation.

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